

# Daphniyunnine A: A Technical Guide to its Chemical Properties and Stability

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## Compound of Interest

Compound Name: Daphniyunnine A

Cat. No.: B15590193

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## Introduction

**Daphniyunnine A** is a member of the complex and structurally diverse family of Daphniphyllum alkaloids.<sup>[1][2][3]</sup> These natural products, isolated from plants of the Daphniphyllum genus, have garnered significant interest from the scientific community due to their intricate polycyclic architectures and potential biological activities.<sup>[1][2][3]</sup> This technical guide provides a consolidated overview of the known chemical properties and stability of **Daphniyunnine A**, intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development. While information on **Daphniyunnine A** remains limited in the public domain, this document synthesizes the available data to support further investigation into its therapeutic potential.

## Chemical and Physical Properties

**Daphniyunnine A** is a polycyclic alkaloid with a complex stereochemistry.<sup>[1][2][3]</sup> Its structure was first elucidated through spectroscopic methods and confirmed by single-crystal X-ray diffraction.<sup>[1]</sup> The fundamental chemical and physical properties of **Daphniyunnine A** are summarized in the table below. It is important to note that some of these data are predicted and have not been experimentally verified in published literature.

Property	Value	Source
Molecular Formula	C <sub>23</sub> H <sub>31</sub> NO <sub>3</sub>	Multiple Sources
Molecular Weight	369.50 g/mol	Multiple Sources
CAS Number	881388-87-0	Multiple Sources
Appearance	White to off-white solid (presumed)	Inferred
Predicted Density	1.24 g/cm <sup>3</sup>	TargetMol
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	ChemFaces
Melting Point	Not reported	N/A
pKa	Not reported	N/A

## Stability and Storage

Specific studies on the stability of **Daphniyunnine A** under various conditions (e.g., pH, temperature, light exposure) are not extensively reported in the literature. However, general storage guidelines are available from commercial suppliers.

- Solid Form: For long-term storage, **Daphniyunnine A** powder should be kept at -20°C and is expected to be stable for up to three years.
- In Solvent: When dissolved in a solvent, solutions of **Daphniyunnine A** should be stored at -80°C for optimal stability, with an expected shelf-life of up to one year.

It is worth noting that some Daphniphyllum alkaloids have been reported to be unstable, particularly during chemical synthesis. Therefore, careful handling and storage are recommended to prevent degradation.

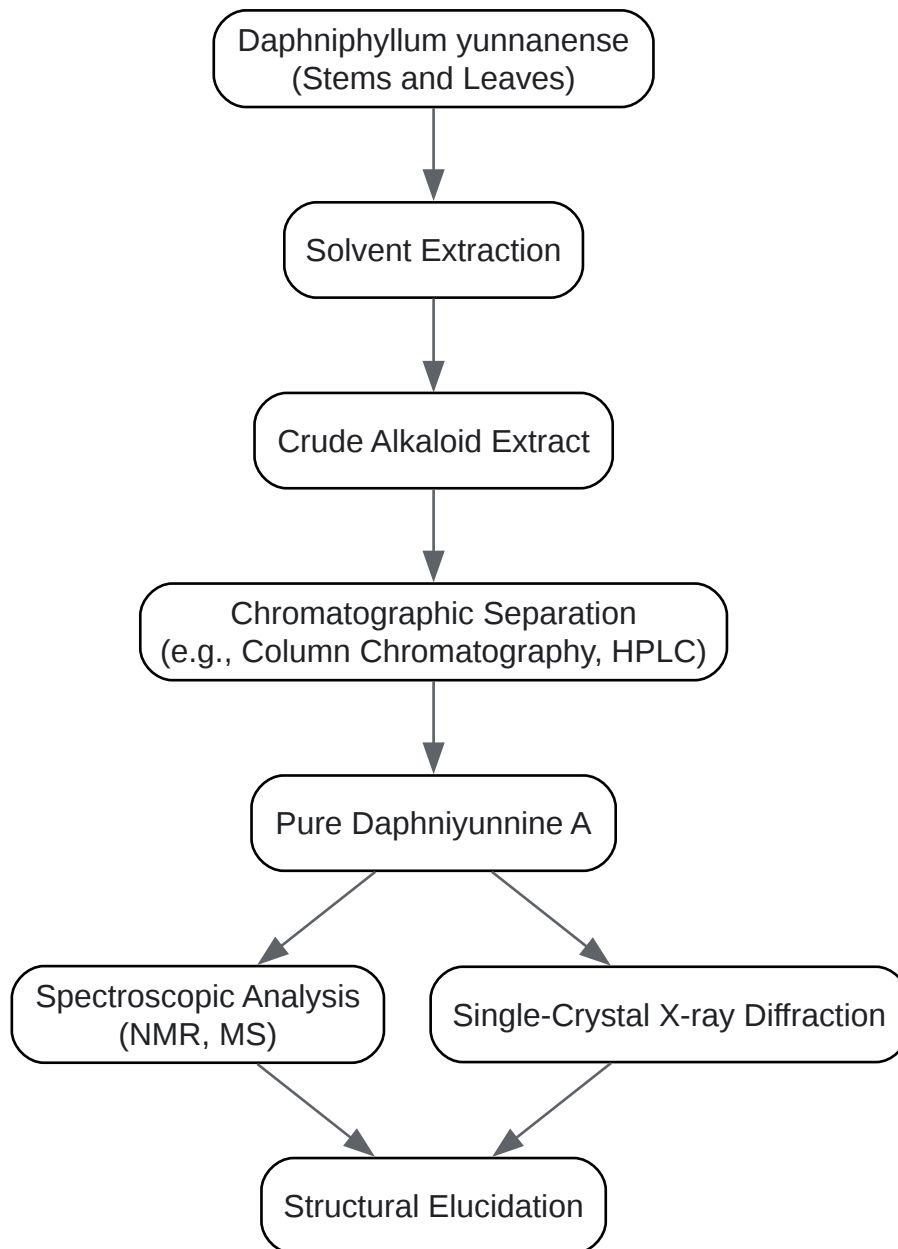
## Experimental Protocols

Detailed experimental protocols for the synthesis, analysis, or biological testing of **Daphniyunnine A** are not readily available in the public domain. The primary literature describing its isolation provides an outline of the general methodology used, but lacks the specific, step-by-step detail required for replication.

## Isolation and Characterization Workflow

The general workflow for the isolation and characterization of **Daphniyunnine A** from its natural source, *Daphniphyllum yunnanense*, is depicted in the diagram below. This process involves extraction from the plant material, followed by chromatographic separation to isolate the pure compound. The structure is then elucidated using a combination of spectroscopic techniques.

## Isolation and Characterization Workflow for Daphniyunnine A



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A generalized workflow for the isolation and structural determination of **Daphniyunnine A**.

## Biological Activity and Signaling Pathways

While many *Daphniphyllum* alkaloids have been reported to exhibit a range of biological activities, including cytotoxic, anti-inflammatory, and neuroprotective effects, the specific biological profile of **Daphniyunnine A** is not well-documented. One of its co-isolated

analogues, Daphniyunnine D, has shown cytotoxicity against P-388 and A-549 tumor cell lines. [1] However, at present, there are no published studies detailing the mechanism of action or any associated signaling pathways for **Daphniyunnine A**. The mode of action of **Daphniyunnine A** largely remains a subject for future investigation.

## Conclusion

**Daphniyunnine A** is a structurally intriguing natural product with potential for further scientific exploration. This guide has summarized the currently available information on its chemical properties and stability. It is evident that significant knowledge gaps exist, particularly concerning its quantitative chemical properties, detailed stability profile, and biological mechanism of action. Further research is warranted to fully characterize this complex molecule and to explore its potential as a lead compound in drug discovery. Researchers are encouraged to consult the primary literature for foundational context and to employ rigorous analytical techniques in any new investigations of this promising Daphniphyllum alkaloid.

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## References

- 1. Daphniyunnine A | 881388-87-0 | GKB38887 | Biosynth [biosynth.com]
- 2. parchem.com [parchem.com]
- 3. Daphniyunnine A - CAS:881388-87-0 - 南京林叶化学试剂有限公司 [linye-e.com]
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